Technical Monograph: Butylphosphonic Dichloride (n-BPDC)

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Compound of Interest

Compound Name:	*Butylphosphonic dichloride*
CAS No.:	*2302-80-9*
Cat. No.:	*B1332062*

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Physicochemical Profiling, Synthetic Utility, and Handling Protocols

Executive Summary

Butylphosphonic dichloride (n-BPDC) is a high-value organophosphorus intermediate used primarily to introduce the butylphosphonyl motif into bioactive scaffolds. In drug discovery, it serves as a critical electrophile for synthesizing phosphonopeptides (transition-state analogs) and phosphonamidates (protease inhibitors).

Due to the high lability of its P-Cl bonds, n-BPDC is moisture-sensitive and corrosive. Accurate dosing requires precise knowledge of its density and molecular weight, while successful conjugation depends on strict anhydrous protocols. This guide provides the definitive physicochemical data and handling frameworks required for high-integrity experimentation.

Physicochemical Characterization

The following data applies specifically to

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-**Butylphosphonic dichloride** (CAS 2302-44-5). Researchers must distinguish this from tert-**butylphosphonic dichloride** (CAS 4707-95-3), which is a solid at room temperature.

Core Physical Constants

Property	Value	Unit	Conditions
Molecular Weight	174.99	g/mol	Calculated ($C_4H_9Cl_2OP$)
Density	1.241	g/mL	@ 25°C (Liquid)
Refractive Index	1.466		@ 20°C
Boiling Point	96–97	°C	@ 15 mmHg
Physical State	Clear Liquid	-	@ STP
Solubility	Reacts violently	-	Water, Alcohols, Amines
Solubility (Inert)	Soluble	-	DCM, THF, Toluene, Et_2O

> *Critical Note on Dosing: When dispensing by volume, use the density factor 1.241 g/mL. For stoichiometric precision in library synthesis, gravimetric transfer under inert atmosphere (glovebox or Schlenk line) is recommended over volumetric pipetting due to viscosity changes and fuming potential.*

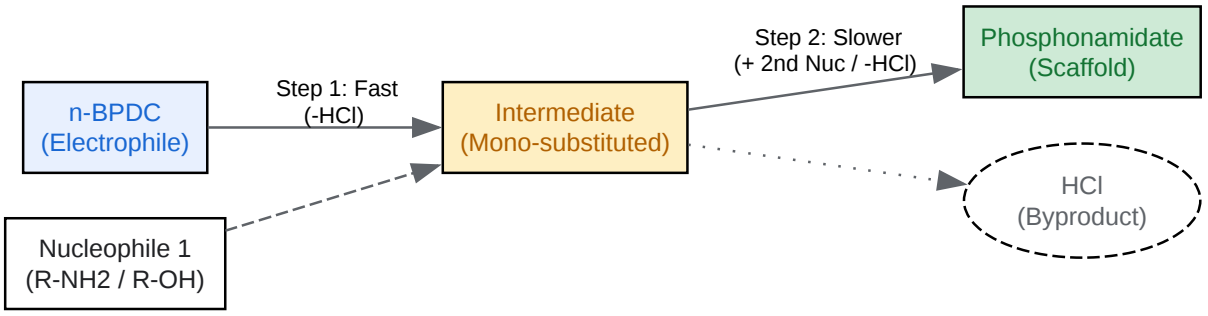
Structural Analysis & Reactivity Profile

The reactivity of n-BPDC is driven by the electrophilicity of the phosphorus(V) center. The two chlorine atoms act as excellent leaving groups, allowing for sequential substitution.

Mechanistic Pathway: Nucleophilic Substitution

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In drug design, n-BPDC is most often reacted with amino acid esters or amines to form phosphonamidates. The reaction proceeds via an addition-elimination mechanism.



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Figure 1: Sequential nucleophilic substitution at the phosphorus center. Step 1 is generally faster than Step 2, allowing for the synthesis of mixed derivatives if stoichiometry is controlled.

Synthetic Utility in Drug Discovery

n-BPDC is a "warhead" precursor. Its primary utility lies in creating bioisosteres—chemical groups that mimic the spatial and electronic properties of natural substrates but possess improved metabolic stability.

Key Applications

- Transition State Analogs: The tetrahedral geometry of the phosphonyl group mimics the tetrahedral transition state of peptide bond hydrolysis. This makes n-BPDC derivatives potent inhibitors of metalloproteases and serine proteases.
- Haptens for Catalytic Antibodies: Phosphonates derived from n-BPDC are used as antigens to generate antibodies that can catalyze chemical reactions (abzymes).
- Phosphonopeptides: Incorporation into peptide backbones creates "phosphonopeptides," which are resistant to enzymatic degradation.

Experimental Protocol: Synthesis of a Phosphonamidate Scaffold

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Objective: Coupling n-BPDC with an amino acid ester.

Reagents:

- n-**Butylphosphonic dichloride** (1.0 eq)
- Amino acid ester hydrochloride (1.0 eq)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.2 eq)
- Dichloromethane (DCM), anhydrous

Methodology:

- Preparation: Flame-dry a round-bottom flask and purge with Argon.
- Solvation: Dissolve the amino acid ester in anhydrous DCM. Cool to 0°C.
- Base Addition: Add TEA dropwise. Stir for 10 minutes to liberate the free amine.
- Electrophile Addition: Add n-BPDC dropwise via syringe. Caution: Exothermic.
- Reaction: Allow to warm to room temperature and stir for 4–12 hours. Monitor by ^{31}P NMR (shift from ~45 ppm to ~20-30 ppm).
- Workup: Quench with water (carefully), extract with DCM, dry over $MgSO_4$, and concentrate.

Handling, Safety & Quality Control

Hazard Class: Corrosive (Skin Corr.[1][2][3] 1B), Moisture Sensitive.[4]

Safety Protocol: The "Zero-Moisture" Rule

Contact with water releases Hydrogen Chloride (HCl) gas and butylphosphonic acid. This reaction is violent and generates heat.

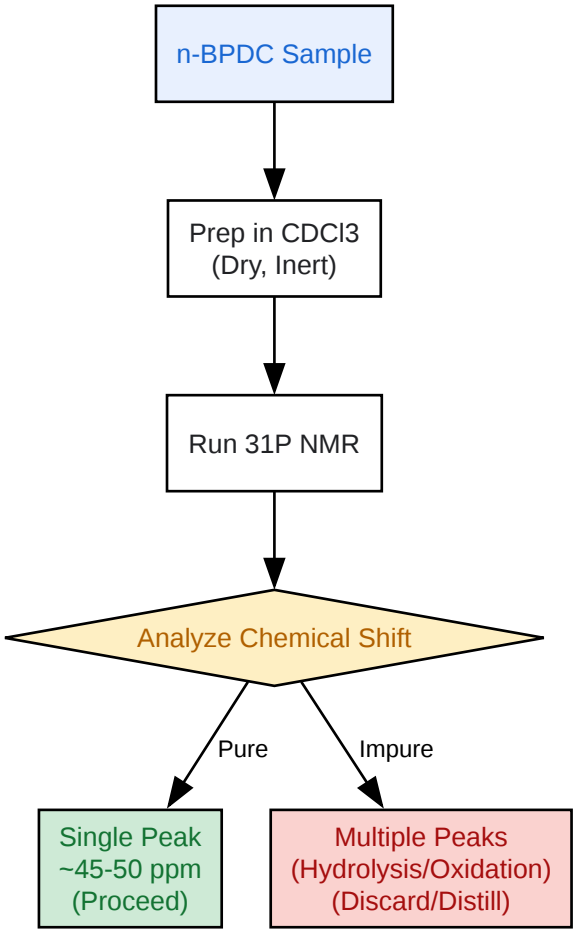
- Storage: Store under inert gas (Argon/Nitrogen) in a cool, dry place. Caps must be Parafilmed.

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- PPE: Neoprene gloves, chemical splash goggles, and a lab coat are mandatory. Face shield recommended for volumes >10 mL.
- Quenching Spills: Do not add water directly to a spill. Cover with dry sodium bicarbonate or sand/vermiculite. Once absorbed, slowly treat with dilute sodium hydroxide in an ice bath.

Analytical Validation Workflow (QC)

Before using n-BPDC in critical library synthesis, validate its integrity using Phosphorus-31 NMR. Proton NMR is often insufficient due to overlapping alkyl signals.



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Figure 2: Quality Control Decision Tree. Purity is best determined by the absence of phosphonic acid peaks (typically upfield).

References

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- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 75456, **Butylphosphonic dichloride**. PubChem. Available at: [Link]
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Sources

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- 3. tcichemicals.com [tcichemicals.com]
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